

Application Notes and Protocols for Preparing (Rac)-GSK547 Stock Solution in DMSO

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Compound of Interest

Compound Name: (Rac)-GSK547

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **(Rac)-GSK547** is a potent and highly selective inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1).^{[1][2][3]} Its application in research, particularly in studies related to pancreatic cancer and macrophage-mediated immune tolerance, necessitates the accurate preparation of stock solutions for consistent and reproducible experimental results.^{[1][2][3][4]} Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **(Rac)-GSK547** due to the compound's high solubility in it.^{[1][2][3][5]} These application notes provide a detailed protocol for the preparation, storage, and handling of **(Rac)-GSK547** stock solutions in DMSO.

Data Presentation

Table 1: Physicochemical Properties of **(Rac)-GSK547**

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₈ F ₂ N ₆ O	[1][4]
Molecular Weight	396.39 g/mol	[1][4]
CAS Number	2226735-55-1	[1][3]
Appearance	White to off-white solid	[5]

Table 2: Solubility of (Rac)-GSK547 in DMSO

Vendor	Reported Solubility	Molar Concentration (Approx.)	Notes
Selleck Chemicals	29 mg/mL	73.16 mM	Use fresh, moisture-free DMSO.[1]
MedchemExpress	≥ 125 mg/mL	≥ 315.35 mM	Ultrasonic assistance may be needed.[2][4][5]
TargetMol	125 mg/mL	315.35 mM	Sonication is recommended.[3]

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	[1][3]
DMSO Stock Solution	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.[1][2][3]
-20°C	Up to 1 month	[1][2]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM (Rac)-GSK547 Stock Solution in DMSO

Materials:

- **(Rac)-GSK547** solid powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile filter tips

Procedure:

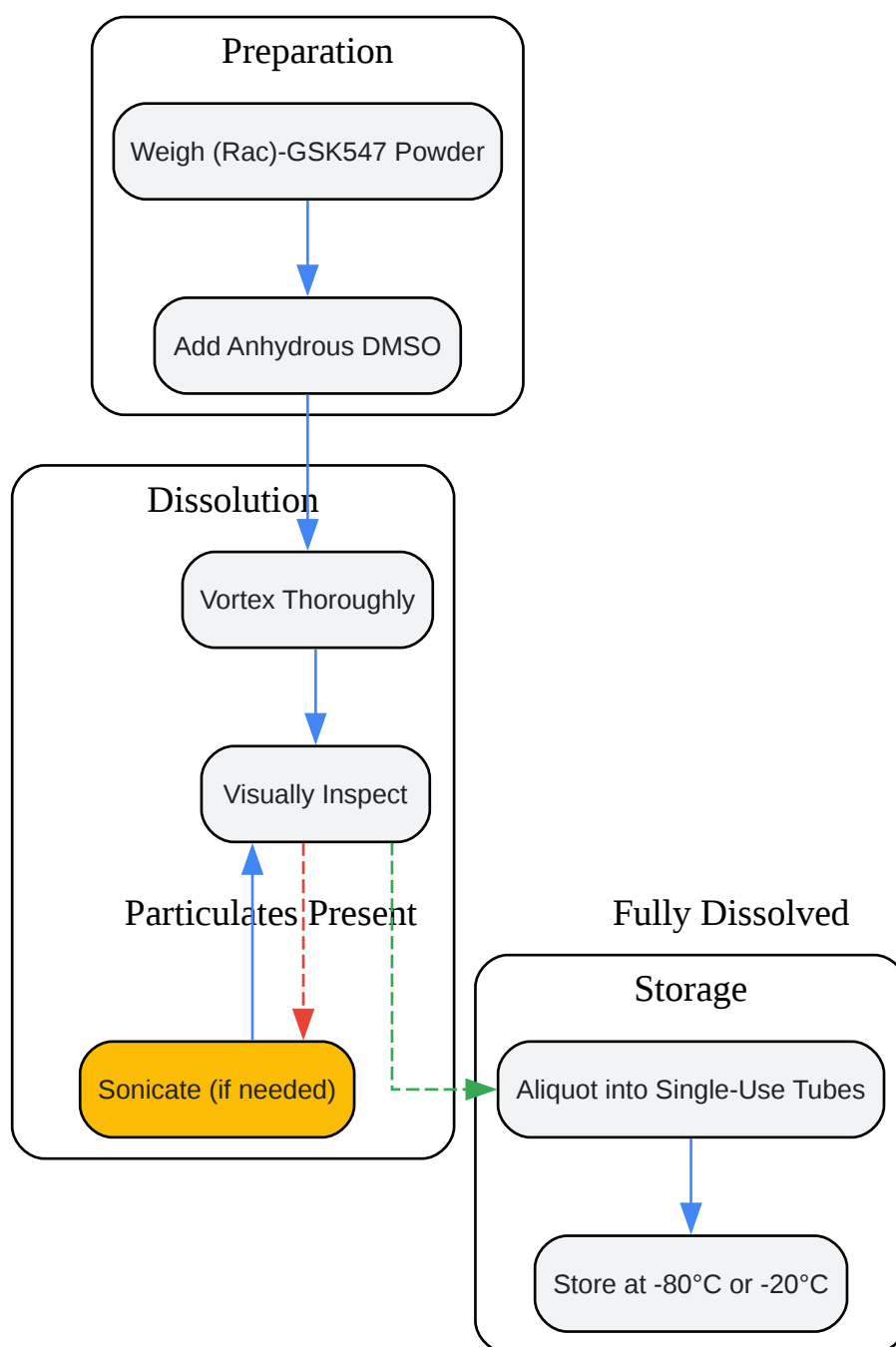
- Pre-handling: Before opening, bring the vial of **(Rac)-GSK547** powder to room temperature to prevent condensation of moisture.
- Weighing: Accurately weigh the desired amount of **(Rac)-GSK547** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.96 mg of the compound.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 396.39 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = M x MW x V = 0.01 mol/L x 396.39 g/mol x 0.001 L = 0.0039639 g = 3.96 mg

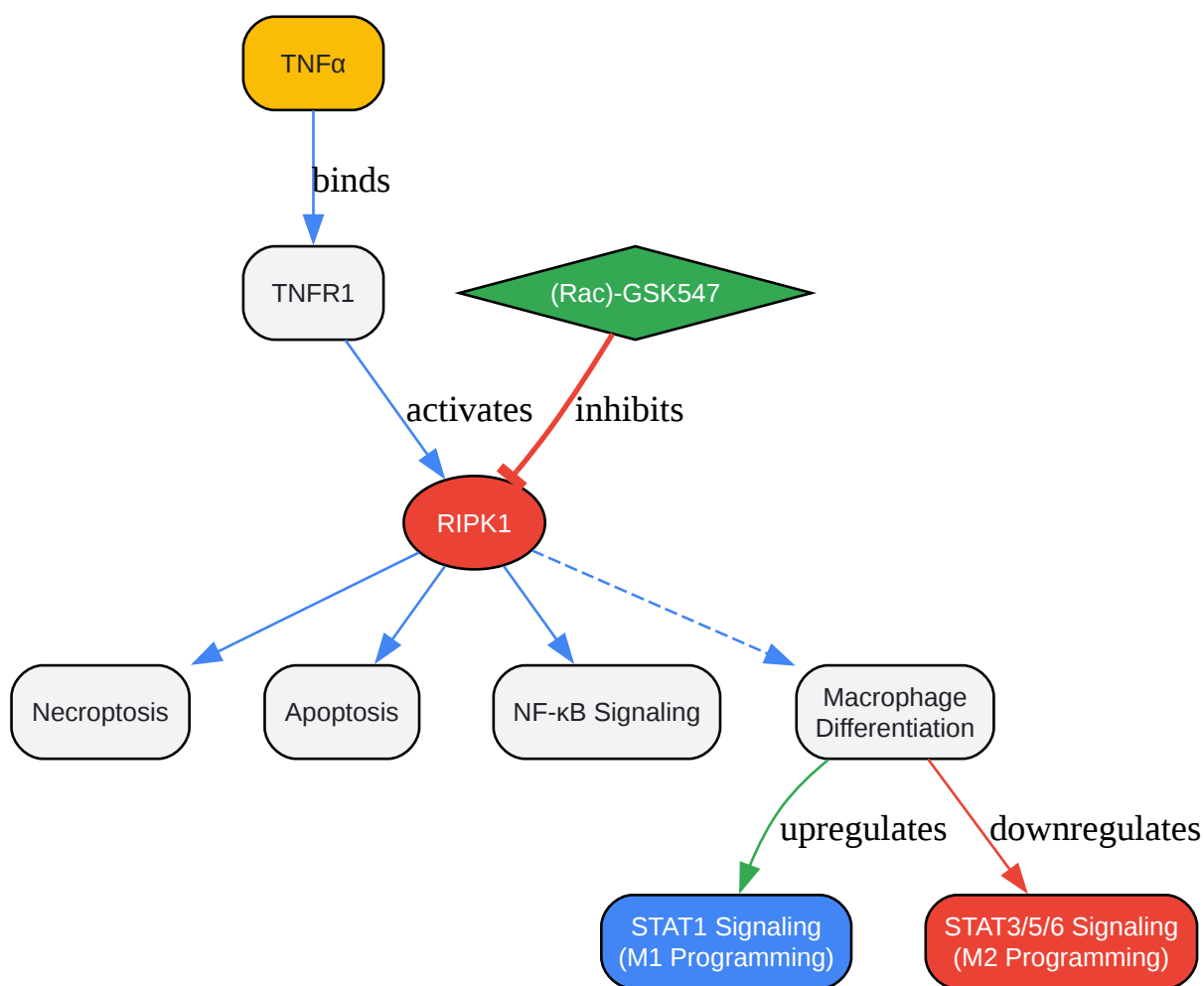
- Dissolution:
 - Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the weighed **(Rac)-GSK547**. For 3.96 mg, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles. If particulates are present, sonicate the solution in a water bath for 5-10 minutes.[\[2\]](#)[\[3\]](#) Gentle warming (up to 37°C) can also aid dissolution, but avoid excessive heat.[\[6\]](#)
- Sterilization (Optional): For cell culture applications, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[\[2\]](#)[\[6\]](#)[\[7\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling **(Rac)-GSK547** and DMSO.
- Handle DMSO in a well-ventilated area or a chemical fume hood, as it can facilitate the absorption of substances through the skin.
- Consult the Safety Data Sheet (SDS) for **(Rac)-GSK547** for comprehensive safety information.

Visualizations





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